An In-depth Technical Guide to 3-Methylquinolin-8-amine

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Compound of Interest

Compound Name:	*3-Methylquinolin-8-amine*
CAS No.:	*3393-71-3*
Cat. No.:	*B1356941*

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This guide provides a comprehensive technical overview of **3-Methylquinolin-8-amine**, a heterocyclic amine of significant interest to researchers and professionals in drug development and chemical synthesis. We will delve into its core chemical properties, established synthesis protocols, reactivity, and its burgeoning applications, grounded in authoritative scientific data.

Introduction: The Quinoline Scaffold in Modern Chemistry

The quinoline ring system is a privileged scaffold in medicinal chemistry, forming the core of numerous therapeutic agents.[1] Its derivatives, such as **3-Methylquinolin-8-amine**, offer a versatile platform for developing novel bioactive molecules. The introduction of a methyl group at the 3-position and an amine group at the 8-position imparts specific electronic and steric properties that influence its chemical behavior and biological activity. This guide aims to provide a detailed understanding of this specific derivative for its effective utilization in research and development.

Core Chemical and Physical Properties

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A thorough understanding of the physicochemical properties of **3-Methylquinolin-8-amine** is fundamental for its application in synthetic chemistry and drug design. These properties dictate its solubility, reactivity, and potential interactions with biological systems.

Structural and Molecular Data

The foundational characteristics of **3-Methylquinolin-8-amine** are summarized in the table below.

Property	Value	Reference
IUPAC Name	3-methylquinolin-8-amine	[2]
CAS Number	3393-71-3	[2]
Molecular Formula	$C_{10}H_{10}N_2$	[3]
Molecular Weight	158.20 g/mol	[3]
Canonical SMILES	CC1=CC2=C(C(=CC=C2)N)N=C1	[2]
InChI Key	YLAVIVCVGRVZQH-UHFFFAOYSA-N	[2]
PubChem CID	15783794	[2]

Physical Properties

While specific experimental data for the melting and boiling points of **3-Methylquinolin-8-amine** are not readily available in the provided search results, we can infer properties from related quinoline structures. For instance, the parent compound, 8-aminoquinoline, has a melting point of 60-65 °C and a boiling point of 174 °C at 26 mmHg.[4] The addition of a methyl group would be expected to slightly alter these values. The solubility of quinoline derivatives can vary, with many showing slight solubility in water and better solubility in organic solvents like ethanol and acetone.[4]

Synthesis Methodologies

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The synthesis of substituted quinolines is a well-established field in organic chemistry. While a specific, detailed synthesis protocol for **3-Methylquinolin-8-amine** was not found in the initial search, general and adaptable methods for producing 8-aminoquinoline derivatives are well-documented. These methods can be logically extended to the synthesis of the 3-methyl derivative.

Classical Synthetic Routes

Traditional methods for synthesizing the 8-aminoquinoline core often involve multi-step sequences. These can include reactions like the Skraup-Doebner-von Miller synthesis, which involves the reaction of an aniline with α,β-unsaturated carbonyl compounds. For substituted 8-aminoquinolines, a correspondingly substituted o-phenylenediamine can be utilized as a starting material.[5]

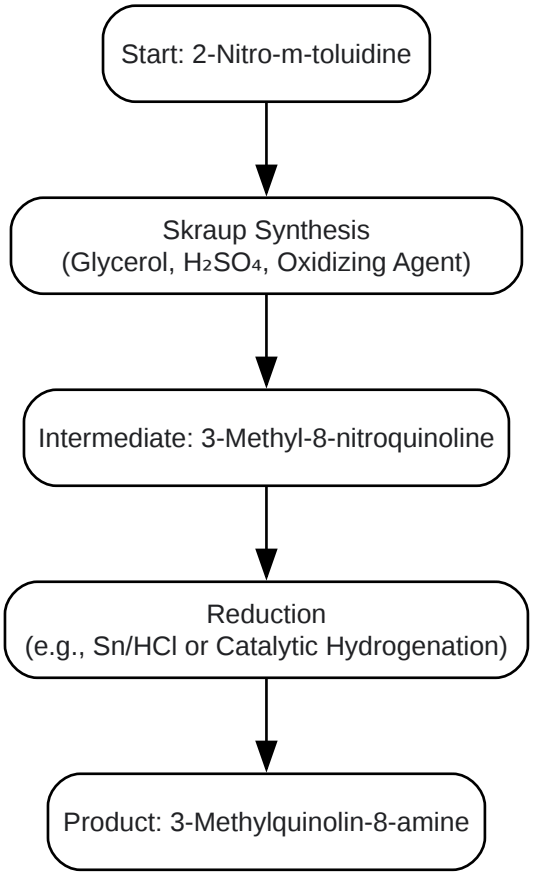
Modern Synthetic Approaches

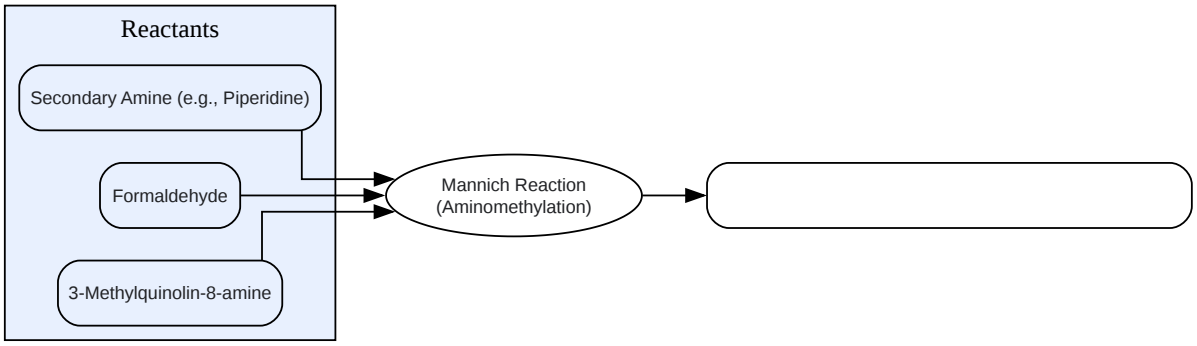
Contemporary synthetic chemistry offers more efficient and regioselective routes. Metal-catalyzed cross-coupling reactions, such as the Buchwald-Hartwig amination, are powerful tools for introducing the amino group at the 8-position of a pre-functionalized quinoline core.[5] Another modern approach is the Povarov reaction, an inverse-electron-demand aza-Diels-Alder reaction, which can construct the substituted quinoline ring system from simpler precursors.[5]

Conceptual Synthesis Workflow

A plausible synthetic strategy for **3-Methylquinolin-8-amine** could involve the following conceptual steps, which would require experimental optimization.

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Sources

- 1. mdpi.com [mdpi.com]
- 2. jk-sci.com [jk-sci.com]
- 3. 3-Methylquinolin-4-amine | C10H10N2 | CID 817691 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. chembk.com [chembk.com]
- 5. pdf.benchchem.com [pdf.benchchem.com]

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